Application Note: Strategic Utilization of Iodinated Pyrazoles in Oncology Drug Discovery

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Compound of Interest

Compound Name:	*4-Iodo-1-isopropyl-1H-pyrazol-3-amine*
CAS No.:	*1354705-58-0*
Cat. No.:	*B2672663*

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Executive Summary

The pyrazole scaffold is a privileged structure in medicinal chemistry, forming the core of numerous FDA-approved anticancer agents[1]. The strategic introduction of an iodine atom into the pyrazole ring—often at the C4 position—dramatically alters the physicochemical and electronic landscape of the molecule. This application note details the mechanistic rationale, quantitative efficacy, and validated experimental protocols for leveraging iodinated pyrazoles as potent kinase inhibitors and critical intermediates in targeted cancer therapy[2].

Mechanistic Rationale: The Halogen Advantage

Why iodinate a pyrazole? The incorporation of iodine is not merely a steric modification; it drives specific, high-affinity interactions within the target protein's binding pocket:

- Halogen Bonding (Sigma-Hole Interactions): Iodine is a highly polarizable, strong halogen bond donor[1]. The electron-deficient "sigma-hole" on the iodine atom forms highly directional, non-covalent interactions with Lewis base residues (e.g., backbone carbonyls) in the ATP-binding site of kinases.

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- Lipophilicity & Cellular Penetration: The heavy halogen increases the overall lipophilicity of the scaffold, enhancing membrane permeability and intracellular accumulation within dense tumor microenvironments[1].
- Metabolic Stability: Halogenation at metabolically labile sites (like the C4 position of pyrazole) blocks oxidative metabolism by cytochrome P450 enzymes, extending the pharmacokinetic half-life of the drug[1].
- Orthogonal Reactivity: From a synthetic perspective, the C4-iodine serves as an ideal handle for palladium-catalyzed cross-coupling reactions (e.g., Suzuki-Miyaura, Sonogashira), enabling rapid divergent synthesis of complex libraries[3].

Logical flow of iodinated pyrazole mechanism in targeted kinase inhibition.

Quantitative Efficacy in Targeted Kinase Inhibition

Iodinated pyrazoles and their cross-coupled derivatives have shown exceptional potency against a variety of oncogenic kinases, including ROS1, ALK, PI3K, and CDK2[2][4]. For instance, in the development of ROS1 inhibitors for astrocytomas, specific iodinated pyrazole derivatives achieved an IC50 of 199 nM[5].

Table 1: In Vitro Efficacy of Pyrazole Derivatives Against Oncogenic Targets

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Compound / Scaffold	Primary Target	Cancer Cell Line / Assay Type	IC50 Value	Reference
Compound 1 (Bipyridinyl Pyrazole)	ROS1 Kinase	Enzymatic Assay	0.199 µM	[5]
Compound 36 (Indole-Pyrazole)	CDK2	Enzymatic Assay	0.199 µM	[4]
Compound 43 (Pyrazole Carbaldehyde)	PI3K	MCF7 (Breast Cancer)	0.25 µM	[4]
Compounds 33/34 (Indole-Pyrazole)	CDK2	HCT116, MCF7, HepG2	0.074 - 0.095 µM	[4]
Compounds 53/54 (Selanyl-Pyrazole)	EGFR / VEGFR-2	HepG2 (Liver Cancer)	13.85 - 15.98 µM	[4]

Experimental Workflows & Validated Protocols

To successfully harness iodinated pyrazoles, researchers must execute precise synthetic and biological workflows. The following protocols detail the regioselective iodination of the pyrazole core and the subsequent biological validation.

Step-by-step workflow from pyrazole synthesis to kinase assay validation.

Protocol A: Regioselective Synthesis of 4-Iodo-1H-pyrazol-3-amine

Causality & Rationale: Direct iodination using molecular iodine can be harsh and unselective. N-Iodosuccinimide (NIS) is utilized as a mild, highly effective electrophilic iodinating agent[3]. The electron-donating amine group at C3 directs the electrophilic attack exclusively to the C4 position, ensuring high regioselectivity (often >95% yield)[6].

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Step-by-Step Methodology:

- Preparation: Dissolve 10 mmol of 1H-pyrazol-3-amine in 20 mL of anhydrous N,N-dimethylformamide (DMF) under an inert argon atmosphere.
- Activation: Cool the solution to 0°C using an ice bath. Slowly add 1.05 equivalents (10.5 mmol) of N-Iodosuccinimide (NIS) in small portions over 15 minutes to control the exothermic electrophilic aromatic substitution.
- Reaction: Remove the ice bath and allow the reaction to stir at room temperature for 2-4 hours.
- Self-Validation (In-Process): Monitor the reaction via TLC (Ethyl Acetate:Hexane 1:1). The disappearance of the starting material spot and the emergence of a less polar spot confirms conversion.
- Quenching & Extraction: Quench the reaction by adding 20 mL of 10% aqueous sodium thiosulfate (Na2S2O3) to neutralize unreacted NIS and free iodine. Extract the aqueous layer with ethyl acetate (3 x 20 mL).
- Purification: Wash the combined organic layers with brine, dry over anhydrous Na2SO4, and concentrate under reduced pressure. Purify via flash column chromatography to yield the pure 4-iodo-1H-pyrazol-3-amine.
- Self-Validation (Analytical): Confirm the product via LC-MS. Look for the characteristic M+1 peak showing a mass shift of +125.9 Da relative to the starting material, confirming mono-iodination.

Protocol B: ADP-Glo™ Kinase Assay for IC50 Determination

Causality & Rationale: To evaluate the synthesized pyrazole derivatives as kinase inhibitors (e.g., against ROS1 or ALK), the ADP-Glo™ assay is utilized. This luminescent assay measures the amount of ADP produced during the kinase reaction, providing a universal, high-throughput method that is independent of the specific peptide substrate[1].

Step-by-Step Methodology:

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- Reagent Preparation: Prepare the kinase buffer (e.g., 40 mM Tris-HCl pH 7.5, 20 mM MgCl2, 0.1 mg/mL BSA). Dilute the target kinase (e.g., ROS1) and the ATP/substrate mix to their optimal working concentrations.
- Compound Dilution: Prepare a 10-point 3-fold serial dilution of the iodinated pyrazole derivative in DMSO. Transfer 1 µL of each concentration to a 384-well plate.
- Kinase Reaction: Add 4 µL of the kinase enzyme solution to the wells. Incubate for 15 minutes at room temperature to allow pre-binding of the inhibitor to the ATP-binding pocket.
- Initiation: Add 5 µL of the ATP/substrate mix to initiate the reaction. Incubate at room temperature for 60 minutes.
- Self-Validation (Controls): Ensure every plate includes a "No Enzyme" control (100% inhibition baseline) and a "Vehicle Only" control (0% inhibition baseline). Include a known inhibitor (e.g., Crizotinib) as a positive control[2].
- ADP Detection: Add 10 µL of ADP-Glo™ Reagent to stop the kinase reaction and deplete unconsumed ATP. Incubate for 40 minutes.
- Luminescence Readout: Add 20 µL of Kinase Detection Reagent to convert ADP to ATP, which drives a luciferase reaction. Incubate for 30 minutes, then read luminescence on a microplate reader.
- Data Analysis: Plot the luminescence signal against the log of the compound concentration. Use non-linear regression (four-parameter logistic curve) to calculate the IC50value.

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